

Best practices for handling and storing Pigment Red 21 powder

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Compound of Interest

Compound Name: *Pigment Red 21*

Cat. No.: *B1360073*

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Technical Support Center: Pigment Red 21 Powder

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **Pigment Red 21** powder. The following troubleshooting guides and FAQs address specific issues that may be encountered during experiments.

Chemical and Physical Properties

A clear understanding of the properties of **Pigment Red 21** is essential for its safe handling and effective use.

Property	Value	Reference
C.I. Number	Pigment Red 21	[1]
CAS Number	6410-26-0	[1][2]
Molecular Formula	C ₂₃ H ₁₆ ClN ₃ O ₂	[1][3][4]
Molecular Weight	401.84 g/mol	[1][5]
Appearance	Red powder	[6]
Shade	Yellowish Red	[1][3]
pH Value	6.0 - 8.0	[1][6]
Density	1.32 - 1.5 g/cm ³	[1][6]
Oil Absorption	35-45 ml/100g	[1][6]
Heat Resistance	120°C - 160°C	[1][6]
Light Fastness	5 - 7	[5][6]
Water Resistance	4	[1][5]
Oil Resistance	3 - 4	[1][5]
Acid Resistance	4 - 5	[1][6]
Alkali Resistance	4 - 5	[1][6]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Pigment Red 21** powder?

A1: While **Pigment Red 21** is not classified as a hazardous substance, it is crucial to handle it with care.[7] The main risks are associated with the inhalation of dust and contact with skin and eyes.[7] In case of fire, hazardous vapors and gases like carbon and nitrogen oxides may be released.[8][9] There is also a risk of dust explosion, as with many fine organic powders.[8][10]

Q2: What personal protective equipment (PPE) should be worn when handling **Pigment Red 21** powder?

A2: To ensure safety, the following PPE is recommended:

- Respiratory Protection: A NIOSH-approved respirator should be used if ventilation is inadequate or if exposure limits are exceeded, to avoid inhaling the powder.[7][11]
- Eye Protection: Tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards are necessary to protect against dust particles.[7]
- Hand Protection: Chemical-impermeable gloves (e.g., nitrile rubber) that comply with EU Directive 89/686/EEC and the EN 374 standard should be worn.[7][8]
- Body Protection: Wear suitable protective clothing, such as a lab coat or overalls, to prevent skin contact.[7][8]

Q3: What are the ideal storage conditions for **Pigment Red 21** powder?

A3: Proper storage is critical to maintain the quality and stability of the pigment. Store the powder in a tightly closed, original container in a cool, dry, and well-ventilated area.[7][12][13] The storage location should be away from heat, ignition sources, direct sunlight, and incompatible materials such as strong oxidizing agents, acids, and bases.[8][9][14] It is also advisable to store pigment powders in a separate room from other chemicals to prevent cross-contamination.[11][12]

Q4: How should I handle a spill of **Pigment Red 21** powder?

A4: In the event of a spill, it is important to avoid generating dust.[7] Isolate the spill area and ensure adequate ventilation.[7] Use spark-proof tools and explosion-proof equipment for cleanup.[7] The spilled material should be collected mechanically (e.g., by sweeping with a dust binding material or using a vacuum with a HEPA filter) and placed into a suitable, labeled container for disposal.[7][10] Do not let the powder enter drains or waterways.[7]

Troubleshooting Guide

Issue: The pigment powder has formed clumps or is caked.

This issue is often caused by exposure to moisture.

Caption: Workflow for troubleshooting caked **Pigment Red 21** powder.

Issue: The color of the pigment appears to have changed or faded.

Color change can be indicative of degradation due to improper storage or contamination.

Caption: Decision-making process for addressing color changes in **Pigment Red 21**.

Experimental Protocols

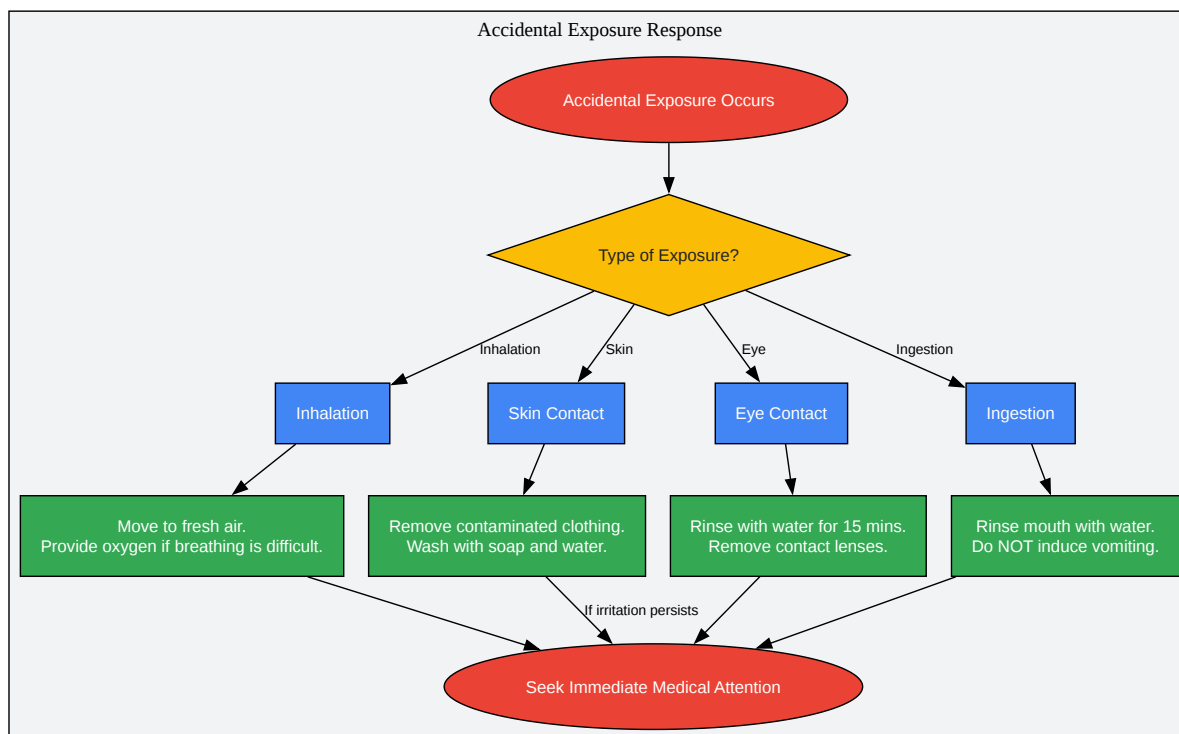
While detailed experimental protocols are highly specific to the research being conducted, the following general procedures for handling and preparation should be followed.

Protocol for Safe Handling and Weighing of Pigment Red 21 Powder

- **Preparation:** Before handling the powder, ensure you are in a well-ventilated area, preferably within a chemical fume hood.^[7] Put on all required personal protective equipment (PPE), including a respirator, safety goggles, gloves, and a lab coat.
- **Container Handling:** Retrieve the **Pigment Red 21** container from its designated storage area. Before opening, gently tap the container to settle the contents.
- **Dispensing:** Open the container slowly to avoid creating airborne dust. Use a clean, dedicated spatula for transferring the powder.
- **Weighing:** Weigh the desired amount of powder on a calibrated analytical balance. It is recommended to perform this task within a fume hood or a ventilated balance enclosure to minimize dust exposure.
- **Cleanup:** After weighing, securely close the pigment container and return it to storage. Clean any residual powder from the balance and surrounding surfaces using a damp cloth or a vacuum with a HEPA filter.
- **Disposal:** Dispose of any contaminated materials (e.g., weighing paper, gloves) in accordance with local, state, and federal regulations.^[7]

Protocol for Responding to Accidental Exposure

- Inhalation: If the powder is inhaled, move the individual to fresh air.^[7] If breathing is difficult, provide oxygen. Seek immediate medical attention.^[7]
- Skin Contact: In case of skin contact, immediately remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water.^[7] Consult a doctor if irritation persists.^[7]
- Eye Contact: If the powder enters the eyes, rinse cautiously with clean water for at least 15 minutes, holding the eyelids open.^[7] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.^[7]
- Ingestion: If ingested, rinse the mouth with water. Do not induce vomiting.^[7] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[7]



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Caption: Emergency response workflow for accidental exposure to **Pigment Red 21**.

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